

Proper Disposal Procedures for K67 (PVC Resin)

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Compound of Interest

Compound Name: K67

Cat. No.: B608290

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Essential Safety and Logistical Information for Laboratory and Industrial Professionals

This document provides comprehensive, step-by-step guidance on the proper disposal procedures for **K67**, a medium molecular weight suspension-grade Polyvinyl Chloride (PVC) resin. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Understanding K67 (PVC Resin)

K67 is a specific grade of Polyvinyl Chloride, a thermoplastic polymer. It is typically supplied as a fine white powder and is widely used in the manufacturing of rigid products such as pipes, fittings, and profiles due to its durability, chemical resistance, and mechanical strength.^[1] While PVC in its solid form is classified as non-hazardous, improper disposal can pose environmental risks.^{[1][2]}

Key Properties of **K67** (PVC Resin):

| Property | Value | Source |
|-------------------|--|--------|
| Physical State | Fine white powder | [1] |
| K-Value | 67 (indicating medium molecular weight) | [1] |
| Bulk Density | Approximately 0.5 - 0.7 g/cm ³ | [1] |
| Solubility | Insoluble in water | [1] |
| Thermal Stability | Decomposes at temperatures above 140–160°C | [1] |
| Biodegradability | Not biodegradable | [1] |

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that the following safety measures are in place:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a dust mask, to avoid inhalation of fine powder and skin contact.
- **Ventilation:** Handle **K67** powder in a well-ventilated area to minimize dust accumulation.
- **Spill Management:** In case of a spill, sweep or vacuum the material. Avoid using methods that could disperse dust into the air.[3]

Disposal Procedures: A Step-by-Step Guide

The primary disposal routes for **K67** (PVC resin) are recycling and landfilling. Recycling is the preferred method to promote sustainability and reduce environmental impact.

3.1. Recycling (Preferred Method)

PVC is designated by the resin identification code #3.[4][5][6][7] Recycling of PVC is a specialized process and is not typically handled by municipal curbside recycling programs.[8]

- Step 1: Segregation: Isolate and collect all **K67** waste, including off-spec products, trimmings, and contaminated materials. Ensure it is not mixed with other types of plastics, as this can contaminate the recycling stream.
- Step 2: Find a Specialized Recycler: Contact a waste management company that specializes in industrial plastic recycling. Inquire specifically about their capabilities for recycling PVC (plastic #3).
- Step 3: Preparation for Shipment: Follow the recycler's instructions for packaging and labeling the waste material. This may involve placing it in sealed, clearly labeled containers.
- Step 4: Transportation: Arrange for the transportation of the PVC waste to the designated recycling facility in accordance with local and national regulations.

There are two primary methods for PVC recycling:

- Mechanical Recycling: The PVC waste is ground into smaller particles, cleaned, and then reprocessed into new products.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Chemical (Feedstock) Recycling: This process breaks down the PVC into its chemical constituents, which can be used to produce new PVC or other chemical products.[\[9\]](#)[\[11\]](#)

3.2. Landfill Disposal (When Recycling is Not Feasible)

If recycling is not a viable option, **K67** (PVC resin) can be disposed of in a licensed landfill.

- Step 1: Regulatory Check: Consult local, state, and national environmental regulations regarding the landfilling of industrial plastic waste.
- Step 2: Packaging: Securely contain the PVC waste in durable, sealed containers to prevent leakage or dispersal during transport.
- Step 3: Labeling: Clearly label the containers as "Industrial Waste - Polyvinyl Chloride" or as required by the landfill operator.
- Step 4: Transportation and Disposal: Transport the waste to a licensed landfill authorized to accept industrial waste. Provide the landfill operator with any required documentation.

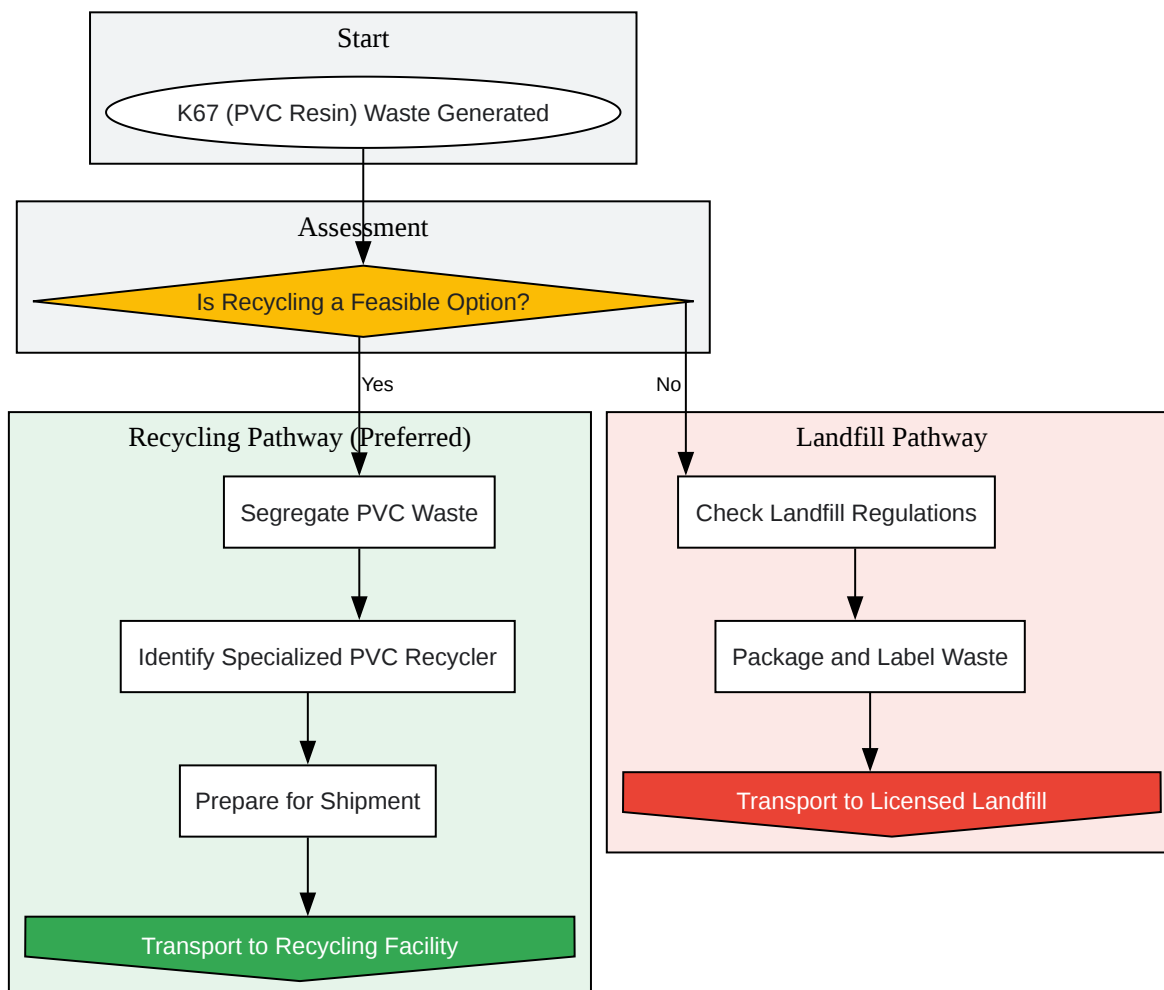
Important Note on Incineration: The incineration of PVC is generally not recommended unless conducted in a specialized facility equipped with pollution control devices. Burning PVC can release harmful substances, including dioxins and hydrogen chloride.[2]

Experimental Protocols and Biological Pathways

The concepts of "experimental protocols" and "signaling pathways," which are relevant to biologically active or pharmaceutical compounds, are not applicable to **K67** (PVC resin). PVC is an inert polymer used for its physical and chemical properties in industrial applications and does not have a known biological mechanism of action.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **K67** (PVC resin).



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Caption: Decision workflow for the proper disposal of **K67** (PVC resin).

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